

Troubleshooting Cdk4-IN-2 insolubility in media

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Compound of Interest

Compound Name: **Cdk4-IN-2**
Cat. No.: **B12391035**

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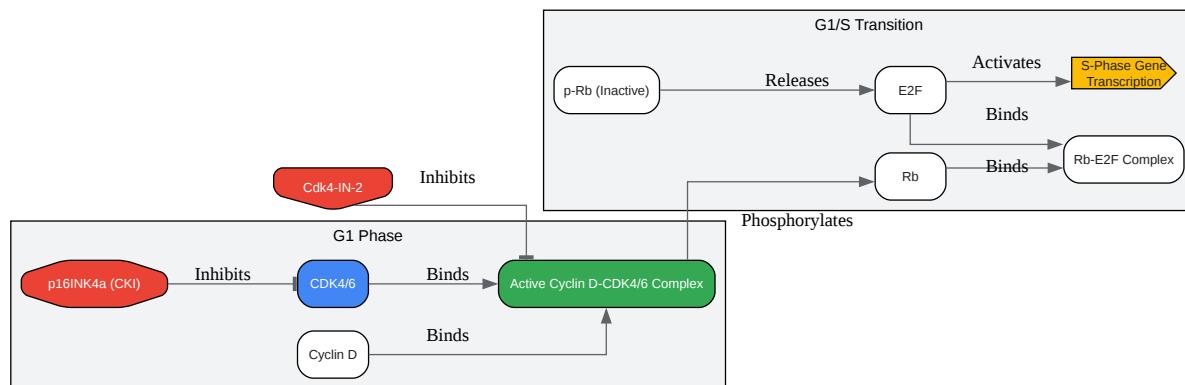
Welcome to the technical support center for **Cdk4-IN-2**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges during their experiments with this inhibitor, particularly concerning its solubility in cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is **Cdk4-IN-2** and what is its mechanism of action?

Cdk4-IN-2 is a potent and specific small molecule inhibitor of Cyclin-Dependent Kinase 4 (CDK4) and Cyclin-Dependent Kinase 6 (CDK6)^{[1][2][3]}. These kinases are key regulators of the cell cycle, specifically promoting the transition from the G1 phase to the S phase^[4]. By inhibiting CDK4 and CDK6, **Cdk4-IN-2** can arrest the cell cycle at the G1/S checkpoint. The primary mechanism involves preventing the phosphorylation of the Retinoblastoma (Rb) protein. Hypo-phosphorylated Rb remains bound to the E2F transcription factor, thereby blocking the expression of genes required for DNA replication and cell cycle progression^[4].

CDK4/6 Signaling Pathway



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